spectral data analysis of N-(2-chlorophenyl)pentanamide (NMR, MS, IR)

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Compound of Interest

Compound Name: *N-(2-chlorophenyl)pentanamide*

Cat. No.: *B291481*

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An In-Depth Technical Guide to the Spectral Data Analysis of **N-(2-chlorophenyl)pentanamide**

Authored by a Senior Application Scientist

This guide provides a comprehensive analysis of the spectral data for **N-(2-chlorophenyl)pentanamide**, a compound of interest in chemical research and drug development. By leveraging Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy, we can elucidate the molecular structure and confirm the identity of this compound. This document is intended for researchers, scientists, and professionals in the field who require a detailed understanding of the spectroscopic characterization of **N-(2-chlorophenyl)pentanamide**.

Introduction to **N-(2-chlorophenyl)pentanamide**

N-(2-chlorophenyl)pentanamide is an amide derivative containing a 2-chlorophenyl group attached to the nitrogen atom of a pentanamide moiety. The structural characterization of such molecules is crucial for quality control, reaction monitoring, and understanding its chemical properties. Spectroscopic techniques provide a non-destructive and highly informative approach to achieve this. This guide will walk through the interpretation of the ^{1}H NMR, ^{13}C

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NMR, Mass, and IR spectra of **N-(2-chlorophenyl)pentanamide**, offering insights into the relationship between the spectral data and the molecular structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for determining the structure of organic molecules by providing information about the chemical environment of individual atoms.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of **N-(2-chlorophenyl)pentanamide** provides valuable information about the number of different types of protons and their neighboring environments.

Experimental Protocol:

- Dissolve approximately 5-10 mg of **N-(2-chlorophenyl)pentanamide** in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$).
- Transfer the solution to an NMR tube.
- Acquire the ^{1}H NMR spectrum using a spectrometer, typically operating at a frequency of 300 MHz or higher.
- Process the raw data by applying Fourier transformation, phase correction, and baseline correction.
- Integrate the signals to determine the relative number of protons for each peak.

Data Interpretation:

The expected chemical shifts (δ) for the protons in **N-(2-chlorophenyl)pentanamide** are summarized in the table below.

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Proton Assignment	Chemical Shift (ppm)	Multiplicity	Integration
Amide (N-H)	~ 8.0 - 9.0	Singlet (broad)	1H
Aromatic (H-6')	~ 8.3 - 8.5	Doublet	1H
Aromatic (H-3', H-4', H-5')	~ 7.0 - 7.5	Multiplet	3H
Methylene (α-CH_2)	~ 2.4	Triplet	2H
Methylene (β-CH_2)	~ 1.7	Sextet	2H
Methylene (γ-CH_2)	~ 1.4	Sextet	2H
Methyl (δ-CH_3)	~ 0.9	Triplet	3H

- The broad singlet for the amide proton is characteristic and its chemical shift can be solvent-dependent.
- The downfield shift of the H-6' proton is due to the anisotropic effect of the carbonyl group and the deshielding effect of the chlorine atom.
- The aliphatic chain protons exhibit predictable splitting patterns based on their neighboring protons.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the different carbon environments in the molecule.

Experimental Protocol:

- Prepare the sample as described for ^{1}H NMR spectroscopy.
- Acquire the ^{13}C NMR spectrum, often using a proton-decoupled sequence to simplify the spectrum to single lines for each carbon.
- A typical operating frequency for ^{13}C is 75 MHz or higher.

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Data Interpretation:

Carbon Assignment	Chemical Shift (ppm)
Carbonyl (C=O)	~ 170 - 175
Aromatic (C-1')	~ 135 - 140
Aromatic (C-2')	~ 125 - 130
Aromatic (C-3', C-4', C-5', C-6')	~ 120 - 130
Methylene (α-CH_2)	~ 35 - 40
Methylene (β-CH_2)	~ 25 - 30
Methylene (γ-CH_2)	~ 20 - 25
Methyl (δ-CH_3)	~ 10 - 15

- The carbonyl carbon is significantly downfield due to the deshielding effect of the oxygen atom.
- The aromatic carbons show a range of chemical shifts influenced by the chlorine and amide substituents.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and elemental composition of a molecule and can provide structural information through fragmentation analysis.

Experimental Protocol:

- Introduce a small amount of the sample into the mass spectrometer, typically using techniques like Electrospray Ionization (ESI) or Electron Impact (EI).
- Ionize the sample molecules.
- Separate the ions based on their mass-to-charge ratio (m/z).
- Detect the ions to generate a mass spectrum.

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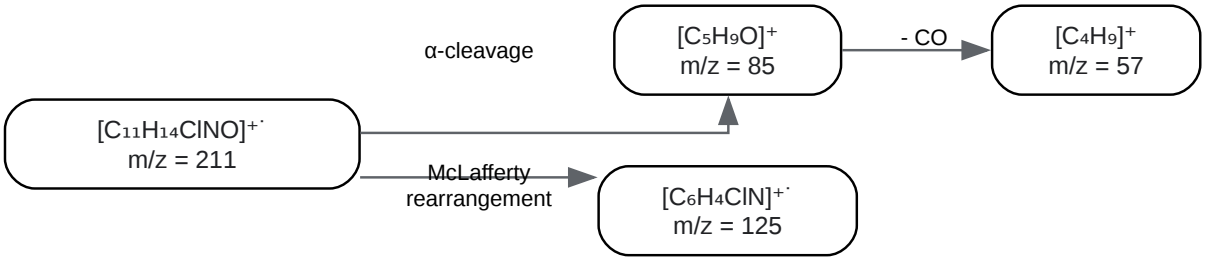
Data Interpretation:

The expected molecular ion peak ($[M]^+$) for **N-(2-chlorophenyl)pentanamide** ($C_{11}H_{14}ClNO$) would be at m/z ≈ 211.08. The presence of a peak at $[M+2]^+$ with approximately one-third the intensity of the $[M]^+$ peak is characteristic of a compound containing one chlorine atom, due to the natural isotopic abundance of ^{35}Cl and ^{37}Cl.

Key Fragmentation Pathways:



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Caption: Key fragmentation pathways of **N-(2-chlorophenyl)pentanamide** in MS.

- α-cleavage: Cleavage of the bond between the carbonyl group and the α-carbon of the pentyl chain can lead to the formation of an acylium ion at m/z 85.
- McLafferty Rearrangement: A characteristic fragmentation for carbonyl compounds with a γ-hydrogen, leading to the formation of a radical cation of 2-chloroaniline at m/z 125.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation.

Experimental Protocol:

- Prepare the sample, for example, as a KBr pellet or a thin film on a salt plate.
- Place the sample in the IR spectrometer.
- Scan the sample with infrared radiation over a specific range (typically 4000-400 cm^{-1}).

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- The resulting spectrum shows absorption bands corresponding to specific molecular vibrations.

Data Interpretation:

Functional Group	Characteristic Absorption (cm^{-1})
N-H Stretch (Amide)	~ 3300 - 3500
C-H Stretch (Aromatic)	~ 3000 - 3100
C-H Stretch (Aliphatic)	~ 2850 - 3000
C=O Stretch (Amide I)	~ 1660 - 1690
N-H Bend (Amide II)	~ 1510 - 1550
C=C Stretch (Aromatic)	~ 1450 - 1600
C-Cl Stretch	~ 600 - 800

- The strong absorption band for the C=O stretch is a key feature of the amide group.
- The N-H stretch and bend are also characteristic of the amide functionality.

Conclusion

The combined application of NMR, MS, and IR spectroscopy provides a comprehensive and unambiguous structural elucidation of **N-(2-chlorophenyl)pentanamide**. Each technique offers complementary information, and together they form a powerful analytical toolkit for the characterization of organic molecules in research and industrial settings. The data presented in this guide serves as a valuable reference for scientists working with this and related compounds.

References

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